

Application Notes and Protocols for Dibutyl Fumarate in Adhesive Formulations

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Compound of Interest

Compound Name: *Dibutyl fumarate*

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Introduction

Dibutyl fumarate (DBF) is a versatile unsaturated dibasic acid ester that serves as a valuable comonomer and internal plasticizer in the formulation of a variety of polymers, including those used in adhesive applications.[1][2] Its incorporation into an adhesive polymer backbone, typically through copolymerization with monomers such as vinyl acetate, can significantly enhance the flexibility, durability, and adhesion properties of the final product.[1][3] As a non-phthalate plasticizer, DBF offers a favorable alternative in formulations where phthalate-based plasticizers are being phased out.[4] This document provides detailed protocols for the synthesis and characterization of a vinyl acetate-**dibutyl fumarate** (VAc-DBF) copolymer-based adhesive, along with expected performance data.

Key Properties of Dibutyl Fumarate

A summary of the typical physical and chemical properties of **dibutyl fumarate** is presented in Table 1.

Property	Value
CAS Number	105-75-9
Molecular Formula	C ₁₂ H ₂₀ O ₄
Molecular Weight	228.28 g/mol
Appearance	Colorless liquid
Boiling Point	285 °C
Density (20°C)	0.987 g/cm ³
Viscosity (25°C)	< 9.5 cps
Solubility	Insoluble in water; soluble in organic solvents

Role in Adhesive Formulations

Dibutyl fumarate primarily functions as a comonomer that is integrated into the polymer chain during polymerization.[1][2] This "internal plasticization" provides long-lasting flexibility to the adhesive film, as the plasticizing agent cannot migrate or evaporate over time, which can be a drawback of external plasticizers.[1]

The key advantages of using DBF in adhesive formulations include:

- **Enhanced Flexibility:** The butyl ester side chains of DBF disrupt the close packing of polymer chains, leading to a lower glass transition temperature (T_g) and increased flexibility of the adhesive film.[4]
- **Improved Adhesion:** The polarity of the ester groups can contribute to better wetting of and adhesion to various substrates.
- **Durable Plasticizing Effect:** As a comonomer, DBF is permanently bound within the polymer, preventing the loss of plasticizer and subsequent embrittlement of the adhesive over time.[1]

Experimental Protocols

The following protocols are provided as a guide for the laboratory-scale synthesis and performance evaluation of a vinyl acetate-**dibutyl fumarate** copolymer emulsion adhesive.

Protocol 1: Synthesis of Vinyl Acetate-Dibutyl Fumarate (VAc-DBF) Copolymer Emulsion

This protocol is adapted from emulsion polymerization procedures for vinyl acetate copolymers. [\[5\]](#)

Materials:

- Vinyl Acetate (inhibitor-free)
- **Dibutyl Fumarate**
- Polyvinyl Alcohol (PVOH), 88% hydrolyzed
- Ammonium Persulfate (APS)
- Sodium Bicarbonate
- Deionized Water

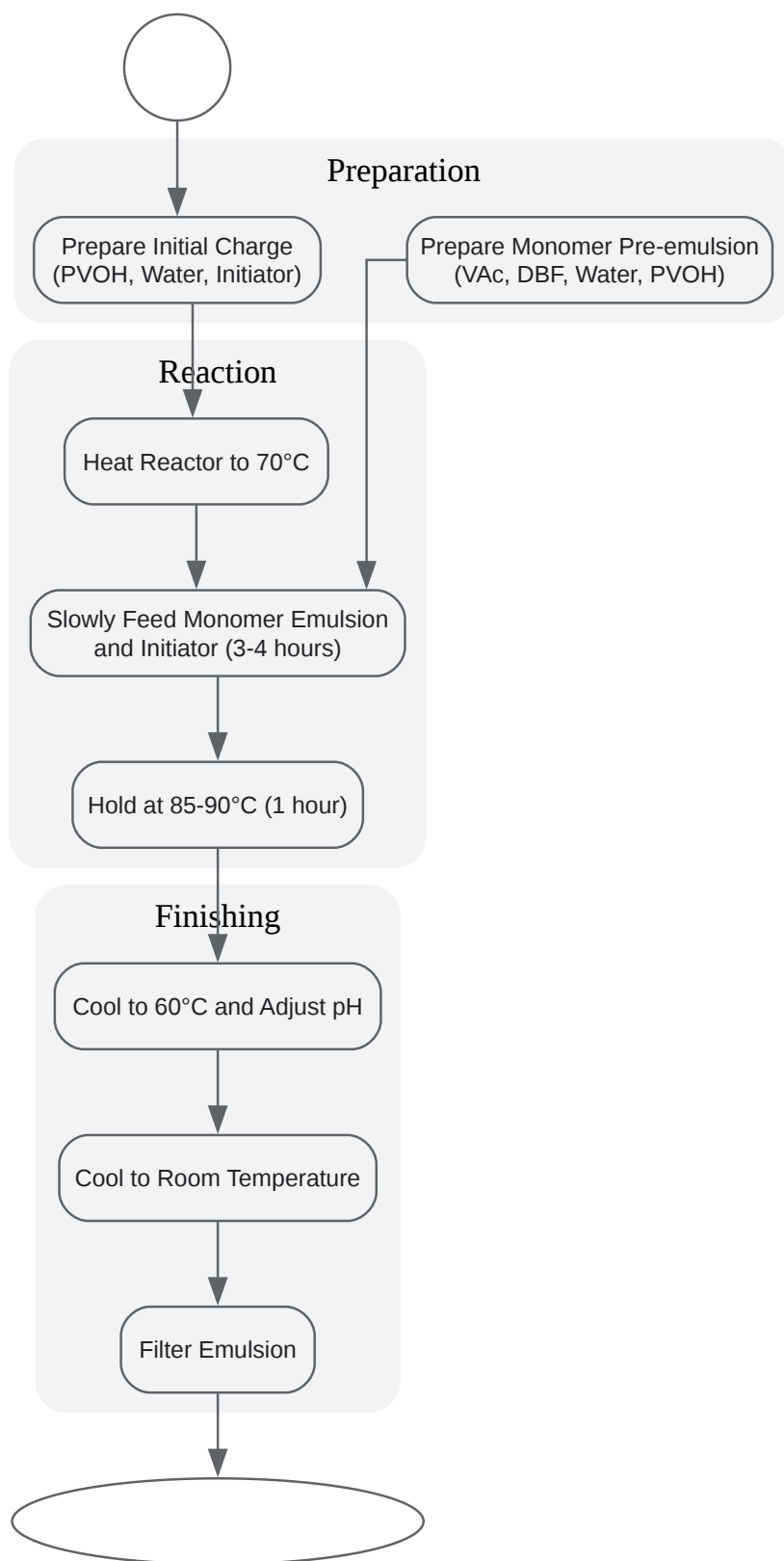
Equipment:

- Jacketed glass reactor with a reflux condenser, mechanical stirrer, nitrogen inlet, and feeding funnels.
- Water bath/circulator
- Thermocouple

Procedure:

- Preparation of the Initial Charge: In the reactor, dissolve polyvinyl alcohol in deionized water with gentle heating (around 80°C) and stirring until a clear solution is obtained.

- Cool the solution to 60°C and purge with nitrogen for 30 minutes to remove dissolved oxygen.
- Add a small initial portion of the ammonium persulfate initiator to the reactor.
- Monomer Emulsion Preparation: In a separate beaker, prepare a pre-emulsion of vinyl acetate and **dibutyl fumarate** in deionized water with a small amount of polyvinyl alcohol as a stabilizer.
- Polymerization:
 - Heat the reactor to the reaction temperature of 70°C.
 - Slowly feed the monomer pre-emulsion and the remaining ammonium persulfate solution into the reactor over a period of 3-4 hours.
 - Maintain the reaction temperature at 70-80°C throughout the feeding process.
- Post-Polymerization: After the feeds are complete, raise the temperature to 85-90°C and hold for 1 hour to ensure complete monomer conversion.
- Cooling and pH Adjustment: Cool the reactor to 60°C and add a solution of sodium bicarbonate to adjust the pH of the emulsion to between 4 and 6.
- Cool to room temperature and filter the resulting emulsion through a fine mesh to remove any coagulum.



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Workflow for the synthesis of VAc-DBF copolymer emulsion.

Protocol 2: Performance Evaluation of the Adhesive Film

The following tests are essential for characterizing the performance of the synthesized pressure-sensitive adhesive.

1. Sample Preparation:

- Coat the adhesive emulsion onto a suitable substrate (e.g., PET film) using a film applicator to achieve a consistent dry film thickness (e.g., 25-50 μm).
- Dry the coated film in an oven at a specified temperature (e.g., 70°C) for a set time (e.g., 15 minutes).
- Condition the dried adhesive films at standard conditions ($23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity) for at least 24 hours before testing.

2. Peel Adhesion Test (ASTM D3330):

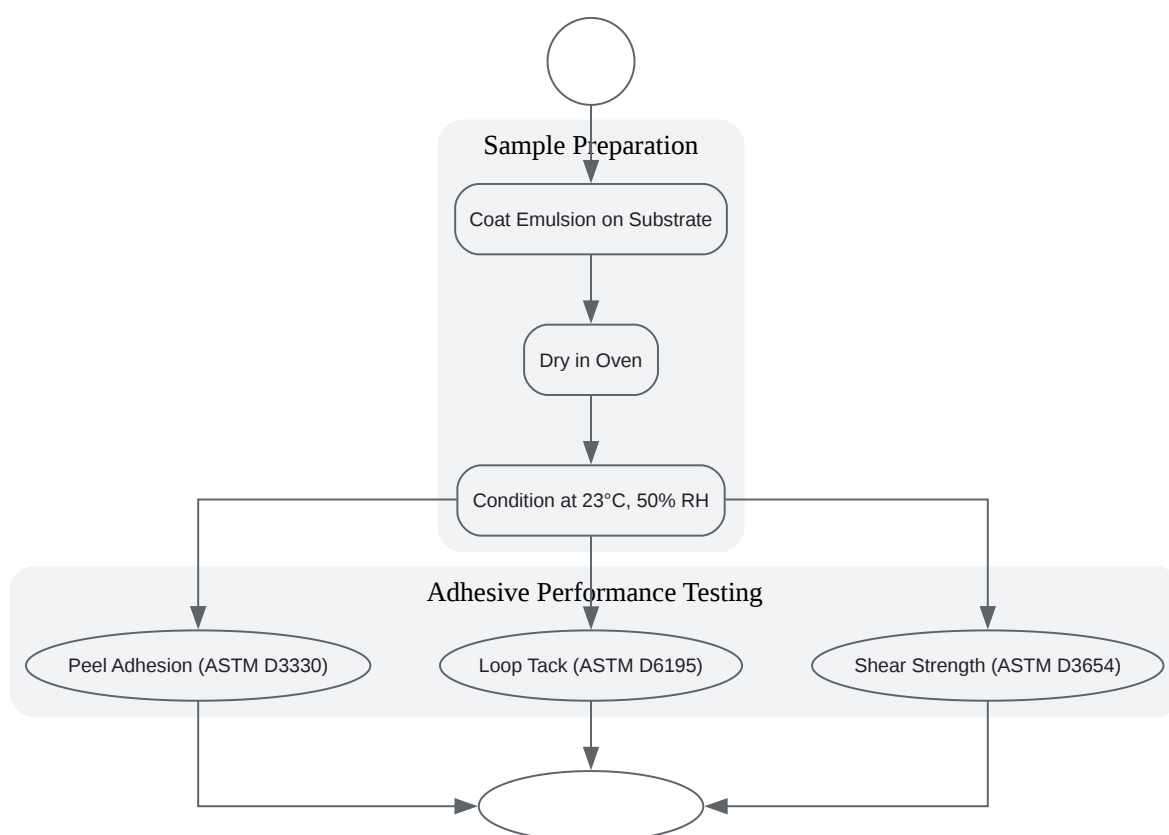
- Apply a strip of the adhesive-coated film to a standard test panel (e.g., stainless steel).
- Roll over the strip with a standard roller to ensure intimate contact.
- After a specified dwell time (e.g., 20 minutes), peel the strip from the panel at a 180° angle at a constant speed (e.g., 300 mm/min) using a tensile tester.
- Record the force required to peel the strip. The result is typically expressed in N/25 mm.

3. Loop Tack Test (ASTM D6195):

- Form a loop with a strip of the adhesive film, adhesive side out.
- Bring the loop into contact with a standard test panel over a defined area.
- Immediately withdraw the loop at a constant speed.
- The maximum force required to separate the loop from the panel is the loop tack, expressed in N.

4. Shear Strength Test (ASTM D3654):

- Apply a defined area of the adhesive film (e.g., 25 mm x 25 mm) to a standard test panel.
- Hang a standard weight (e.g., 1 kg) from the free end of the adhesive strip.
- Position the panel vertically in a test stand.
- Record the time it takes for the adhesive to fail cohesively (i.e., the weight falls). The result is reported in minutes.



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Experimental workflow for adhesive performance evaluation.

Illustrative Performance Data

The following table presents illustrative data on the expected effect of increasing the concentration of **dibutyl fumarate** as a comonomer in a vinyl acetate-based adhesive. This data is based on the general principles of polymer science and the described effects of internal plasticizers.

Table 2: Illustrative Performance of VAc-DBF Copolymers with Varying DBF Content

Formulation ID	VAc:DBF Ratio (w/w)	Glass Transition Temp. (Tg, °C)	Peel Adhesion (N/25 mm)	Loop Tack (N)	Shear Strength (min)
VAc-DBF-0	100:0	35	4.5	3.8	>10,000
VAc-DBF-5	95:5	25	5.0	4.2	8,000
VAc-DBF-10	90:10	15	5.5	4.8	5,000
VAc-DBF-15	85:15	5	5.2	5.5	2,500
VAc-DBF-20	80:20	-5	4.8	5.0	1,000

Note: This data is illustrative and intended to show expected trends. Actual results will vary depending on the specific formulation and test conditions.

Discussion of Expected Trends

- Glass Transition Temperature (Tg):** As the concentration of DBF increases, the Tg of the copolymer is expected to decrease. This is a direct result of the internal plasticization effect, where the bulky butyl groups of the fumarate units increase the free volume between polymer chains, allowing for more chain mobility at lower temperatures.
- Peel Adhesion and Loop Tack:** Initially, as DBF is added, the increased flexibility and softness of the adhesive can lead to better surface wetting and an increase in peel adhesion and tack. However, at higher concentrations, the cohesive strength of the polymer may decrease to a point where it negatively impacts peel strength, leading to cohesive failure. Tack may also decrease if the adhesive becomes too soft.

- **Shear Strength:** Shear strength is a measure of the internal or cohesive strength of the adhesive. As the concentration of the soft comonomer (DBF) increases, the cohesive strength of the copolymer is expected to decrease, resulting in lower shear strength values.

Conclusion

Dibutyl fumarate is an effective comonomer for modifying the properties of vinyl acetate-based adhesives. By acting as an internal plasticizer, it can be used to tailor the flexibility, tack, and shear strength of the adhesive to meet the requirements of specific applications. The provided protocols offer a starting point for the development and evaluation of VAc-DBF copolymer adhesives. It is recommended that researchers perform optimization studies to determine the ideal concentration of DBF for their desired adhesive performance characteristics.

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References

- 1. daneshyari.com [daneshyari.com]
- 2. Emulsion Prepared Vinyl Acetate-Based Terpolymer: a Review on Their Preparations, Properties, and Applications [ajgreenchem.com]
- 3. adhesion.kr [adhesion.kr]
- 4. researchgate.net [researchgate.net]
- 5. scirp.org [scirp.org]
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